

Application Notes and Protocols: Synthesis of Dibenzo-18-Crown-6

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Compound of Interest

Compound Name: *Bis(2-chloroethyl) ether*

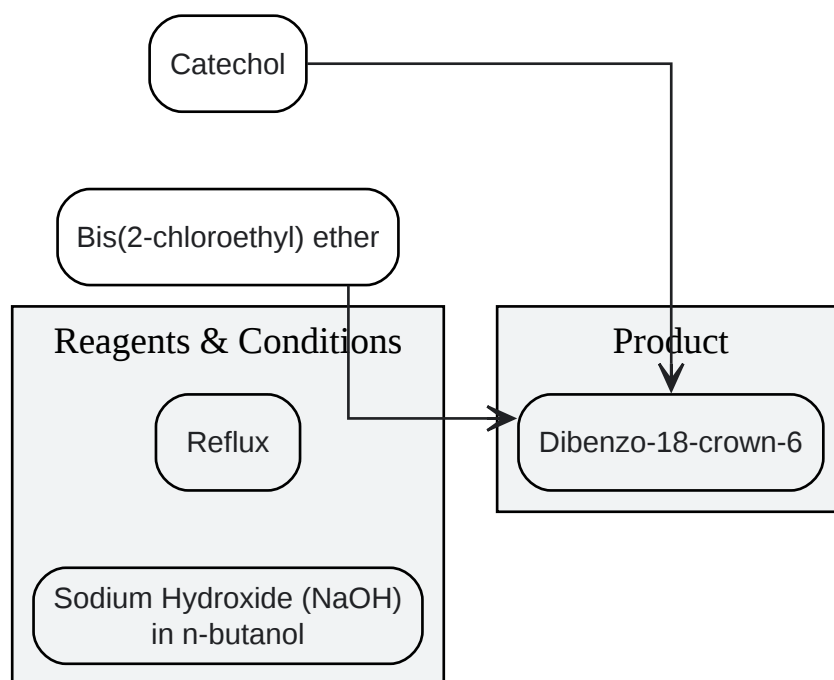
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These application notes provide a detailed protocol for the synthesis of dibenzo-18-crown-6 from catechol and **bis(2-chloroethyl) ether**. This method is a variation of the Williamson ether synthesis, a widely used reaction in organic chemistry for the formation of ethers.

Reaction Pathway

The synthesis of dibenzo-18-crown-6 is achieved through the reaction of two equivalents of catechol with two equivalents of **bis(2-chloroethyl) ether** in the presence of a strong base. The base deprotonates the hydroxyl groups of catechol, forming a catecholate salt, which then acts as a nucleophile, attacking the electrophilic carbon atoms of **bis(2-chloroethyl) ether** in a double SN2 reaction to form the crown ether ring.



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Figure 1: Reaction scheme for the synthesis of dibenzo-18-crown-6.

Quantitative Data

The following table summarizes the key quantitative parameters for the synthesis of dibenzo-18-crown-6.

| Parameter | Value | Reference |
|---|-------------------|-----------|
| Molar Ratio | | |
| Catechol : NaOH : Bis(2-chloroethyl) ether | 1 : 2.03 : 1.03 | [1] |
| Reaction Conditions | | |
| Solvent | n-butanol | [1][2] |
| Temperature | Reflux (~115 °C) | [1][2] |
| Reaction Time | >10 hours | [3] |
| Yield | | |
| Crude Product | 38-44% | [4] |
| With Catalyst (Tetrabutylammonium bromide) | >40% (industrial) | [3] |

Experimental Protocol

This protocol is based on an improved procedure for the synthesis of dibenzo-18-crown-6.[1]

Materials:

- Catechol
- Sodium hydroxide (pellets)
- **Bis(2-chloroethyl) ether**
- n-Butanol
- Tetrabutylammonium bromide (optional, as a phase-transfer catalyst)[3]
- Hydrochloric acid (HCl), 6M
- Acetone

- Toluene

Equipment:

- Three-necked round-bottom flask
- Reflux condenser
- Dropping funnel
- Mechanical stirrer
- Heating mantle
- Büchner funnel and flask
- Rotary evaporator

Procedure:

- Initial Setup: In a three-necked flask equipped with a mechanical stirrer, reflux condenser, and dropping funnel, add 330 g (3.00 moles) of catechol and 2 L of n-butanol.[\[1\]](#)
- First Base Addition: While stirring, add 122 g (3.05 moles) of sodium hydroxide pellets to the mixture.[\[1\]](#)
- Heating and First Ether Addition: Heat the mixture rapidly to reflux (approximately 115 °C). Prepare a solution of 222 g (1.55 moles) of **bis(2-chloroethyl) ether** in 150 ml of n-butanol and add it dropwise to the refluxing mixture over a 2-hour period with continuous stirring.[\[1\]](#)
- Reflux: After the addition is complete, continue to reflux the mixture with stirring for an additional hour.[\[1\]](#)
- Second Base Addition: Cool the mixture to 90 °C and add another 122 g (3.05 moles) of sodium hydroxide pellets.[\[1\]](#)
- Second Ether Addition and Final Reflux: Add a solution of 222 g (1.55 moles) of **bis(2-chloroethyl) ether** in 150 ml of n-butanol. Reflux the mixture with stirring for another 30

minutes.[1]

- Work-up and Isolation:
 - After the reaction is complete, acidify the system to an acidic pH with 6M HCl.[3]
 - Distill off the n-butanol.[3]
 - Dilute the obtained product with acetone and collect the solid by suction filtration.[3]
 - Wash the crude product with water.[3]
- Purification:
 - Recrystallize the crude dibenzo-18-crown-6 product from toluene to obtain the purified product.[3]

Note on Template Effect: The use of sodium or potassium hydroxide is preferred as the corresponding cations (Na^+ and K^+) can act as templates, facilitating the ring-closure step and leading to higher yields.[1][5]

Safety Precautions

- Catechol: Toxic and a skin irritant. Avoid contact with skin and eyes.
- **Bis(2-chloroethyl) ether**: Toxic and a suspected carcinogen. Handle with extreme caution in a well-ventilated fume hood.
- Sodium Hydroxide: Corrosive and can cause severe chemical burns. Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
- n-Butanol: Flammable and an irritant.
- Toluene: Flammable and toxic.

Always consult the Safety Data Sheets (SDS) for all chemicals before starting any experimental work and perform a thorough risk assessment.[1]

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